

Spectroscopic and Analytical Profile of 2-(2,3-Dimethylphenoxy)propanohydrazide: A Technical Overview

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Compound of Interest		
	2-(2,3-	
Compound Name:	Dimethylphenoxy)propanohydrazi	
	de	
Cat. No.:	B116236	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: Extensive searches for specific experimental spectroscopic data (NMR, IR, Mass Spec) for **2-(2,3-Dimethylphenoxy)propanohydrazide** did not yield any publicly available datasets. Similarly, detailed experimental protocols for the synthesis and analysis of this specific compound are not readily available in the surveyed literature. The following guide is therefore presented as a representative technical whitepaper, outlining the expected data and methodologies based on the analysis of structurally related compounds.

Introduction

2-(2,3-Dimethylphenoxy)propanohydrazide is a chemical entity of interest within the broader class of phenoxy-alkanoic acid derivatives and their hydrazides. Compounds in this family have been investigated for various biological activities. A thorough spectroscopic and analytical characterization is paramount for the unequivocal identification, purity assessment, and elucidation of the structural features of this molecule, which are critical for any further research and development.

This document provides a template for the spectroscopic data and experimental protocols that would be necessary for the comprehensive characterization of **2-(2,3-**



Dimethylphenoxy)propanohydrazide.

Synthesis Pathway

The synthesis of **2-(2,3-Dimethylphenoxy)propanohydrazide** would typically proceed via the corresponding carboxylic acid, 2-(2,3-dimethylphenoxy)propanoic acid. The general synthetic approach involves the esterification of the carboxylic acid followed by hydrazinolysis.



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Caption: General synthetic route to **2-(2,3-Dimethylphenoxy)propanohydrazide**.

Spectroscopic Data (Hypothetical)

The following tables summarize the type of quantitative data expected from the spectroscopic analysis of **2-(2,3-Dimethylphenoxy)propanohydrazide**.

Table 1: ¹H NMR (Proton Nuclear Magnetic Resonance) Data (Expected)



Chemical Shift (δ)	Multiplicity	Integration	Assignment
~ 1.2 - 1.4	Doublet	3H	-CH(CH₃)-
~ 2.1 - 2.3	Singlet	3H	Ar-CH₃
~ 2.2 - 2.4	Singlet	3H	Ar-CH₃
~ 3.9 - 4.1	Broad Singlet	2H	-NH2
~ 4.6 - 4.8	Quartet	1H	-O-CH(CH₃)-
~ 6.7 - 7.1	Multiplet	3H	Aromatic Protons
~ 8.5 - 9.0	Broad Singlet	1H	-CO-NH-

Table 2: ¹³C NMR (Carbon Nuclear Magnetic Resonance) Data (Expected)

Chemical Shift (δ) ppm	Assignment
~ 15 - 20	-CH(CH₃)-
~ 15 - 25	Ar-CH₃
~ 15 - 25	Ar-CH₃
~ 70 - 80	-O-CH(CH₃)-
~ 110 - 135	Aromatic Carbons
~ 150 - 160	Ar-C-O
~ 170 - 180	-C=O

Table 3: IR (Infrared) Spectroscopy Data (Expected)



Wavenumber (cm⁻¹)	Intensity	Functional Group Assignment
3300 - 3400	Strong, Broad	N-H Stretch (Hydrazide)
3000 - 3100	Medium	C-H Stretch (Aromatic)
2850 - 2980	Medium	C-H Stretch (Aliphatic)
1650 - 1680	Strong	C=O Stretch (Amide I)
1500 - 1600	Medium	N-H Bend (Amide II)
1200 - 1260	Strong	C-O Stretch (Aryl Ether)

Table 4: Mass Spectrometry (MS) Data (Expected)

m/z Value	Interpretation
[M+H] ⁺	Molecular Ion Peak (Protonated)
[M+Na] ⁺	Sodium Adduct
Fragments	Corresponding to loss of NH ₂ NH ₂ , C ₃ H ₆ O, etc.

Experimental Protocols (General)

The following are generalized experimental protocols for obtaining the spectroscopic data.

- 4.1 Nuclear Magnetic Resonance (NMR) Spectroscopy
- Instrumentation: A 400 MHz or 500 MHz NMR spectrometer.
- Sample Preparation: Approximately 5-10 mg of the compound would be dissolved in 0.5-0.7 mL of a deuterated solvent (e.g., DMSO-d₆ or CDCl₃).
- Data Acquisition: ¹H and ¹³C NMR spectra would be acquired at room temperature. Standard pulse sequences would be used. Chemical shifts would be referenced to the residual solvent peak.



4.2 Infrared (IR) Spectroscopy

- Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer.
- Sample Preparation: A small amount of the solid sample would be analyzed using an Attenuated Total Reflectance (ATR) accessory.
- Data Acquisition: The spectrum would be recorded over a range of 4000-400 cm⁻¹ with a resolution of 4 cm⁻¹.

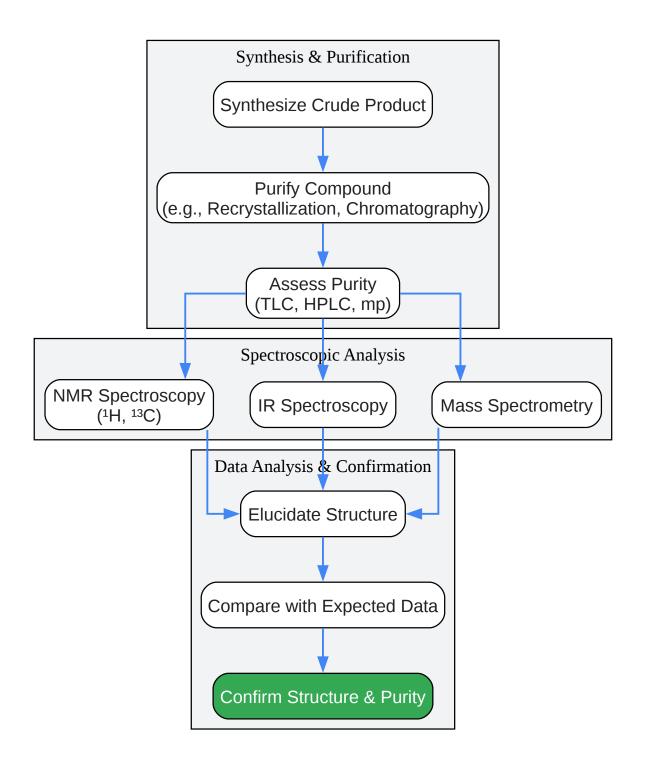
4.3 Mass Spectrometry (MS)

- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) with an electrospray ionization (ESI) source.
- Sample Preparation: The sample would be dissolved in a suitable solvent (e.g., methanol or acetonitrile) at a concentration of approximately 1 mg/mL and infused into the mass spectrometer.
- Data Acquisition: Mass spectra would be acquired in positive ion mode over a mass range of m/z 50-1000.

Workflow for Compound Characterization

The logical workflow for characterizing a novel compound like **2-(2,3-Dimethylphenoxy)propanohydrazide** is outlined below.





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Caption: Standard workflow for the synthesis and characterization of a novel chemical compound.



Conclusion

While specific experimental data for **2-(2,3-Dimethylphenoxy)propanohydrazide** is not currently available in the public domain, this guide provides a comprehensive framework for its synthesis and characterization. The outlined spectroscopic techniques and expected data serve as a valuable reference for researchers undertaking the synthesis and analysis of this and structurally related compounds. The successful characterization, following the methodologies described, is a prerequisite for any subsequent investigation into the compound's potential applications.

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